

Procion Yellow H-E 4R: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Procion Yellow H-E 4R

Cat. No.: B14479417

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Procion Yellow H-E 4R, a bright yellow reactive dye, is a versatile molecule with significant applications across various scientific disciplines. While traditionally used in the textile industry for its ability to form covalent bonds with cellulosic fibers, its fluorescent properties have made it a valuable tool in biological research, particularly in neuroscience as a neuronal tracer. This guide provides an in-depth overview of its technical specifications, applications, and relevant experimental protocols.

Chemical and Physical Properties

Procion Yellow H-E 4R is also known by its Colour Index name, C.I. Reactive Yellow 84. There can be some variability in the reported CAS numbers and molecular formulas, likely due to different salt forms or isomers. The most frequently cited details are provided below.

Property	Value	Reference
CAS Number	61951-85-7	[1][2]
Alternative CAS Number	68133-40-4	
Molecular Formula	C ₅₆ H ₃₈ Cl ₂ N ₁₄ Na ₆ O ₂₀ S ₆	[1][2]
Molecular Weight	1628.22 g/mol	[1][2]
Appearance	Yellow homogeneous powder	[1]
Solubility	Soluble in water	[1]

Applications in Scientific Research

Procion Yellow H-E 4R's utility in research stems from its nature as a multifunctional dye.[3] It serves as a fluorescent dye, making it a valuable tool for labeling and chemical stain analysis in biological experiments.[3]

Neuroscience

In neuroscience, Procion dyes are utilized for the fluorescent labeling of neurons.[2] This allows for the visualization of neuronal morphology and the tracing of neural pathways. The dye can be introduced into individual neurons and its fluorescence allows for detailed microscopic examination.

Vascular Pathology

The dye has been employed in studying the pathology of arterial and venous walls.[4] It stains connective tissues, matrix, and elastic elements, and its penetration into cells can indicate membrane pathology.[4]

Experimental Protocols

Intracellular Staining of Neurons (Adapted Protocol)

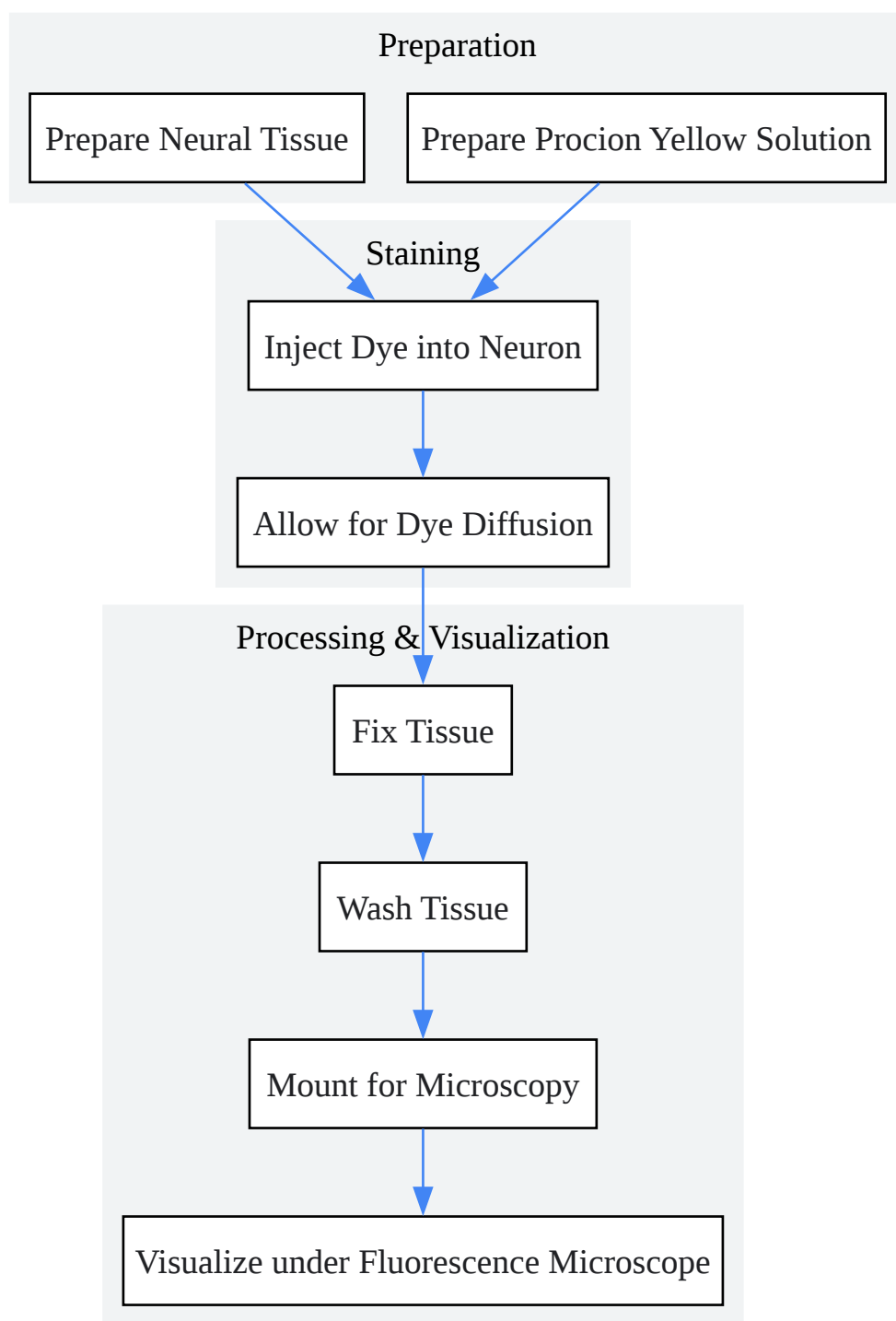
This protocol is a generalized procedure for intracellular staining and can be adapted for use with **Procion Yellow H-E 4R** for neuronal tracing.

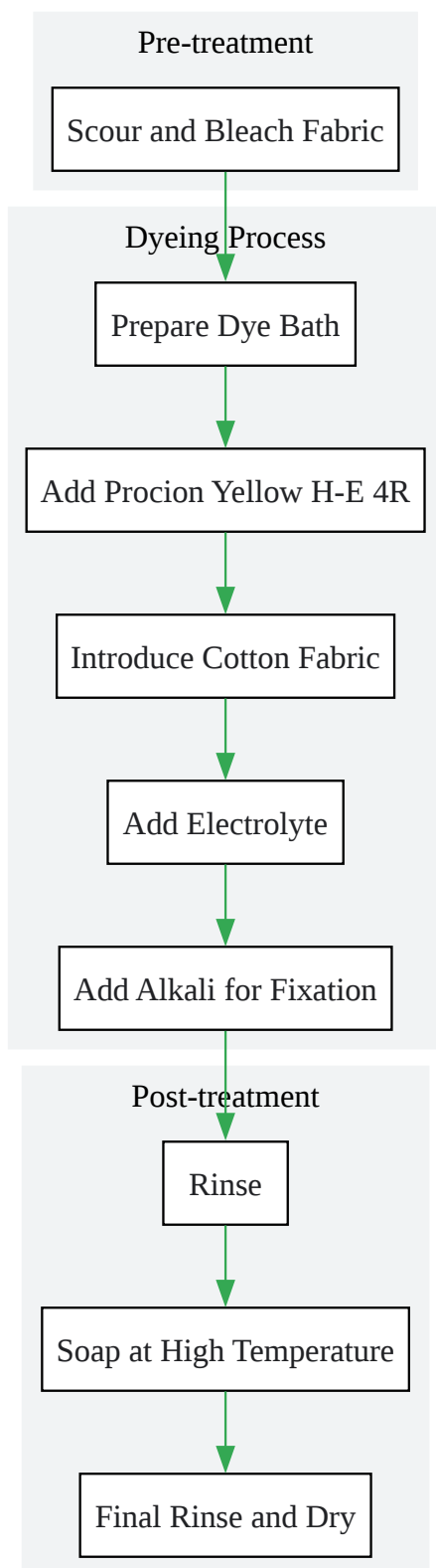
Materials:

- **Procion Yellow H-E 4R** solution (e.g., 2-5% in sterile saline or potassium acetate)
- Micropipettes or sharp microelectrodes
- Fixative solution (e.g., 4% paraformaldehyde in phosphate-buffered saline - PBS)
- Mounting medium
- Fluorescence microscope

Procedure:

- **Preparation of Tissue:** Prepare the neural tissue of interest (e.g., brain slices, whole-mount preparations).
- **Dye Injection:** Using a micropipette or microelectrode, iontophoretically or by pressure injection, introduce the **Procion Yellow H-E 4R** solution into the target neuron.
- **Incubation/Diffusion:** Allow time for the dye to diffuse throughout the neuron's processes. This duration can vary from minutes to hours depending on the cell type and size.
- **Fixation:** Fix the tissue with 4% paraformaldehyde in PBS to preserve the cellular structure.
- **Washing:** Wash the tissue with PBS to remove excess fixative.
- **Mounting:** Mount the tissue on a microscope slide using an appropriate mounting medium.
- **Visualization:** Observe the stained neuron using a fluorescence microscope with the appropriate filter set for Procion Yellow.





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